

Molar Mass of Neodymium Acetate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Neodymium acetate	
Cat. No.:	B1144204	Get Quote

Neodymium acetate is an inorganic salt consisting of a neodymium cation and three acetate anions.[1] Its molar mass varies depending on its hydration state. The chemical can exist in an anhydrous form (without water molecules) or as hydrates (with associated water molecules).[2]

Chemical Formula and Molar Mass

The molar mass is calculated by summing the atomic masses of all atoms in the chemical formula. The chemical formula for anhydrous **neodymium acetate** is Nd(CH₃COO)₃.[1] It can also exist as hydrates, most commonly as a monohydrate or tetrahydrate.[2]

Below is a summary of the molar masses for the different forms of **neodymium acetate**.

Form	Chemical Formula	Molar Mass (g/mol)
Anhydrous	Nd(CH ₃ COO) ₃	321.37
Monohydrate	Nd(CH ₃ COO) ₃ · H ₂ O	339.39
Tetrahydrate	Nd(CH ₃ COO) ₃ · 4H ₂ O	393.43

The anhydrous form of **neodymium acetate** has a molar mass of approximately 321.37 g/mol . [1] The monohydrate has a molar mass of about 339.39 g/mol , and the tetrahydrate's molar mass is approximately 393.43 g/mol .[2][3]

Calculation of Molar Mass for Anhydrous Neodymium Acetate



To calculate the molar mass of anhydrous **neodymium acetate**, Nd(C₂H₃O₂)₃, the atomic masses of its constituent elements are used:

Neodymium (Nd): ~144.24 g/mol

• Carbon (C): ~12.01 g/mol

Hydrogen (H): ~1.008 g/mol

Oxygen (O): ~16.00 g/mol

The formula contains:

- 1 Neodymium atom
- 6 Carbon atoms (3 x 2)
- 9 Hydrogen atoms (3 x 3)
- 6 Oxygen atoms (3 x 2)

The calculation is as follows: Molar Mass = $(1 \times 144.24) + (6 \times 12.01) + (9 \times 1.008) + (6 \times 16.00)$ Molar Mass = 144.24 + 72.06 + 9.072 + 96.00 Molar Mass = 321.37 g/mol

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Neodymium(III) acetate Wikipedia [en.wikipedia.org]
- 2. Neodymium acetate Crystal growing [en.crystalls.info]
- 3. heegermaterials.com [heegermaterials.com]
- To cite this document: BenchChem. [Molar Mass of Neodymium Acetate]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b1144204#neodymium-acetate-molar-mass]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com